

# In-Depth Technical Guide: E3 Ligase Ligand 26 (CAS No. 2911613-35-7)

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## Compound of Interest

Compound Name: E3 ligase Ligand 26

Cat. No.: B12362275

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## Introduction

**E3 Ligase Ligand 26**, identified by CAS number 2911613-35-7, is a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs). Specifically, it functions as a ligand for the Cereblon (CRBN) E3 ubiquitin ligase. This ligand is integral to the synthesis of PROTACs designed to target and induce the degradation of the Son of sevenless homolog 1 (SOS1) protein, a key signaling molecule implicated in various cancers. This technical guide provides a comprehensive overview of **E3 Ligase Ligand 26**, its application in SOS1 degradation, and the associated experimental methodologies.

## Chemical and Physical Properties

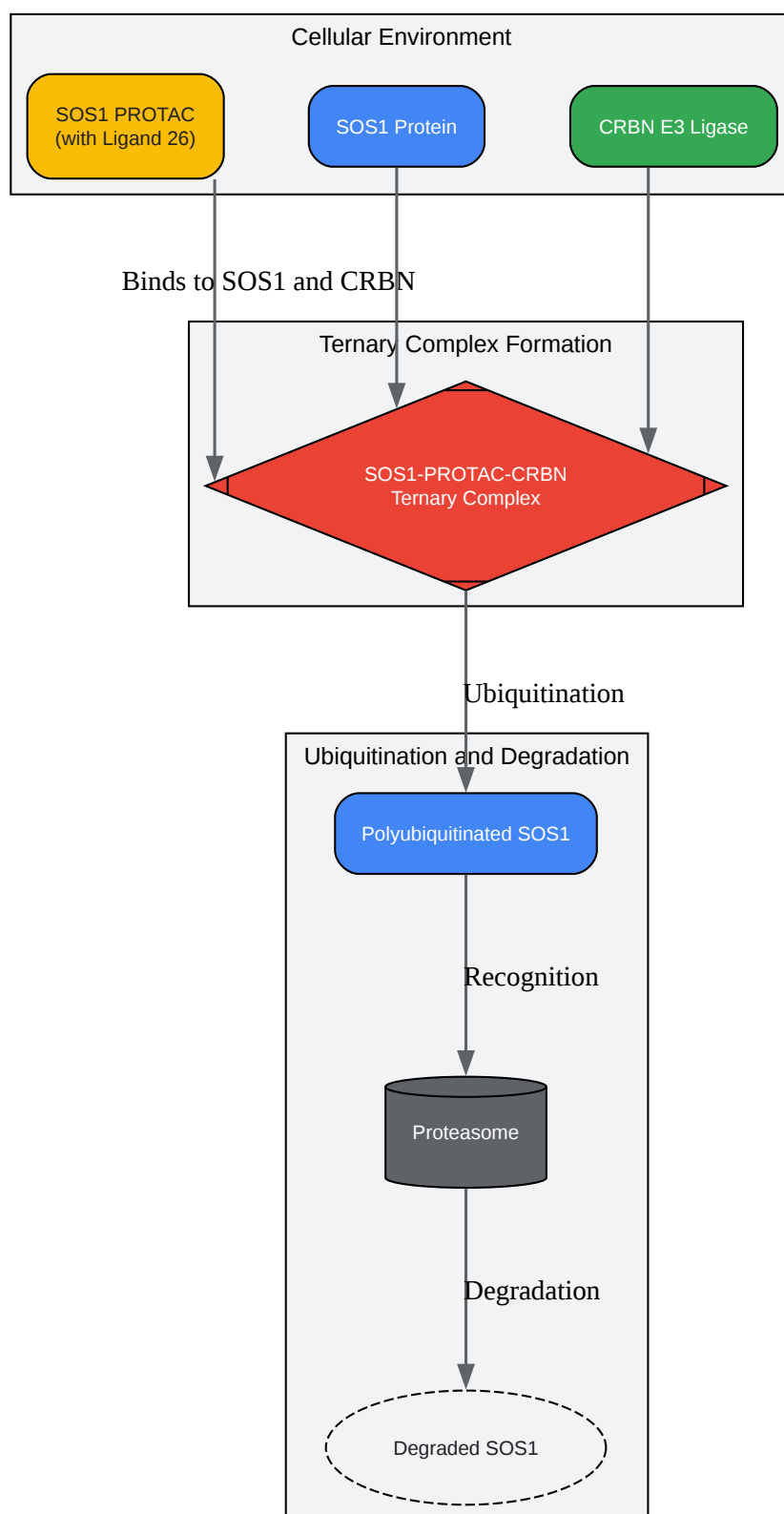
A summary of the key chemical and physical properties of **E3 Ligase Ligand 26** is presented in the table below.

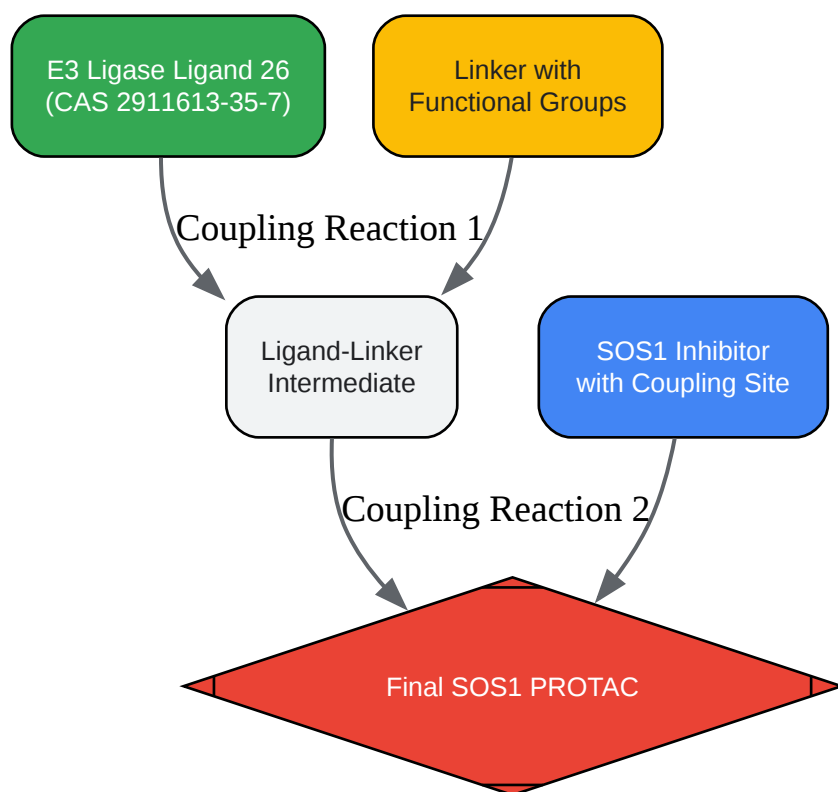
Property	Value
CAS Number	2911613-35-7
Molecular Formula	C <sub>18</sub> H <sub>11</sub> F <sub>5</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	414.28 g/mol
Chemical Name	Perfluorophenyl 3-(2,4-dioxotetrahydropyrimidin-1(2H)-yl)-4-methylbenzoate
E3 Ligase Target	Cereblon (CRBN)
Application	Synthesis of PROTAC SOS1 degraders

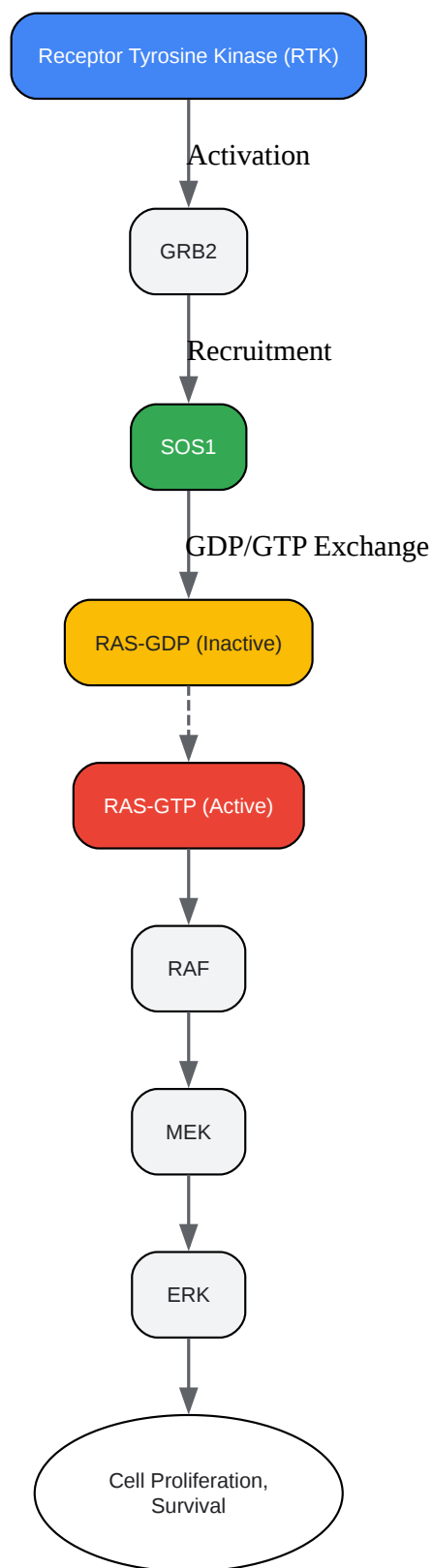
## Mechanism of Action: PROTAC-Mediated SOS1 Degradation

PROTACs synthesized using **E3 Ligase Ligand 26** operate by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome system. The PROTAC molecule is bifunctional, containing a moiety that binds to the target protein (SOS1) and another that binds to an E3 ubiquitin ligase (in this case, CRBN, via Ligand 26). This binding induces the formation of a ternary complex between SOS1, the PROTAC, and the CRBN E3 ligase.

Once this complex is formed, the E3 ligase facilitates the transfer of ubiquitin molecules to the SOS1 protein. The polyubiquitinated SOS1 is then recognized and degraded by the proteasome, leading to a reduction in its cellular levels. This targeted degradation of SOS1 disrupts downstream signaling pathways, such as the RAS-RAF-MEK-ERK pathway, which are often hyperactivated in cancer.







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